In-Depth Technical Guide: Solubility of Homarylamine Hydrochloride

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Compound of Interest

Compound Name:	*Homarylamine Hydrochloride*
CAS No.:	*533-10-8*
Cat. No.:	*B163058*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Homarylamine Hydrochloride** in three common laboratory solvents: dimethyl sulfoxide (DMSO), ethanol, and phosphate-buffered saline (PBS). The information herein is intended to support research, formulation development, and other scientific applications where precise understanding of this compound's solubility is critical.

Core Data: Solubility Profile

The solubility of a compound is a fundamental physicochemical property that dictates its handling, formulation, and bioavailability. The following table summarizes the quantitative solubility data for **Homarylamine Hydrochloride** in DMSO, ethanol, and PBS (pH 7.2).

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Solvent	Solubility (mg/mL)
Dimethyl Sulfoxide (DMSO)	30[1]
Ethanol	5[1]
Phosphate-Buffered Saline (PBS), pH 7.2	10[1]

Experimental Protocols: Determining Equilibrium Solubility

The "shake-flask" method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.[2][3][4] The following protocol outlines the key steps for determining the solubility of **Homarylamine Hydrochloride**.

Objective: To determine the equilibrium solubility of **Homarylamine Hydrochloride** in a given solvent (e.g., DMSO, ethanol, PBS).

Materials:

- **Homarylamine Hydrochloride** (crystalline solid)
- Solvent of interest (DMSO, ethanol, or PBS)
- Glass vials with screw caps
- Orbital shaker or other suitable agitation device
- Constant temperature incubator or water bath
- Syringe filters (e.g., 0.22 µm pore size)
- High-Performance Liquid Chromatography (HPLC) system or other validated analytical instrument for concentration measurement
- Analytical balance
- Volumetric flasks and pipettes

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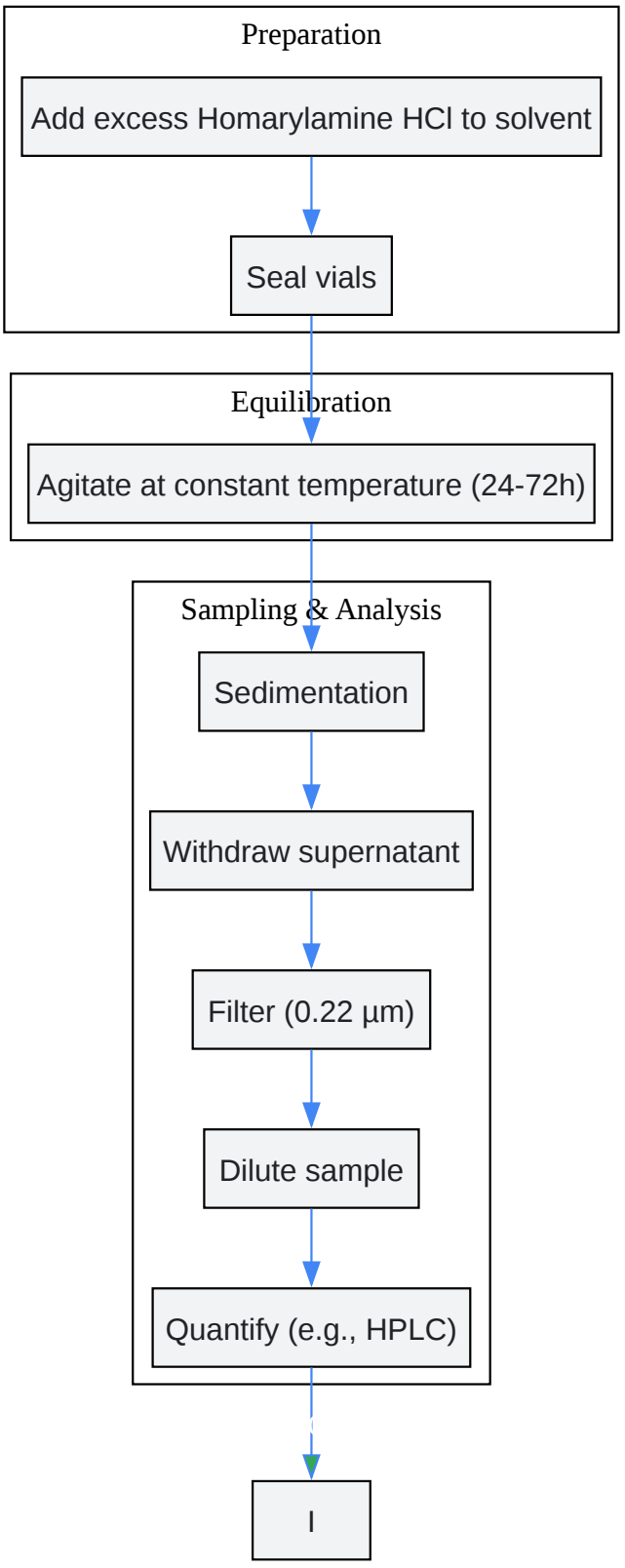
Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **Homarylamine Hydrochloride** to a series of glass vials containing a known volume of the solvent. The amount of solid should be sufficient to ensure that undissolved solid remains at equilibrium.
- Equilibration: Tightly cap the vials and place them on an orbital shaker in a constant temperature environment (e.g., 25°C or 37°C). Agitate the samples for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium.[4] The time required to reach equilibrium should be established in preliminary experiments by measuring the concentration at different time points until it plateaus.[3]
- Phase Separation: After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to sediment.
- Sample Collection and Filtration: Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the aliquot through a syringe filter to remove any undissolved particles. This step is critical to ensure that only the dissolved compound is measured.
- Sample Dilution: Accurately dilute the filtered sample with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the concentration of **Homarylamine Hydrochloride** in the diluted samples using a validated analytical method, such as HPLC.
- Data Analysis: Calculate the solubility of **Homarylamine Hydrochloride** in the solvent by multiplying the measured concentration by the dilution factor. The results are typically expressed in mg/mL.

Visualizations: Workflows and Relationships

The following diagrams illustrate the experimental workflow for solubility determination and the logical relationships influencing compound solubility.

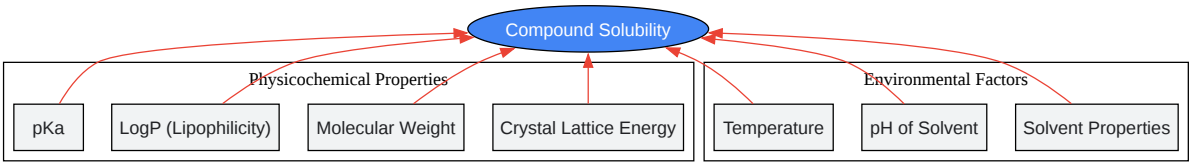
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Caption: Experimental workflow for determining the equilibrium solubility of **Homarylamine Hydrochloride**.



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